

Application Notes and Protocols: Preparation of CY5-N3 Stock and Working Solutions

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Compound of Interest

Compound Name: CY5-N3

Cat. No.: B8068905

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Introduction

CY5-N3, also known as Sulfo-Cyanine5-azide, is a bright, far-red fluorescent dye containing an azide (-N3) functional group.^{[1][2]} This feature makes it an ideal probe for bio-orthogonal labeling and imaging through "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC).^[3] Its strong absorption and emission in the far-red spectrum (excitation/emission maxima at ~646 nm and ~662 nm, respectively) minimize background fluorescence from native cellular components, making it highly suitable for sensitive applications in cell biology, molecular imaging, and drug development.^{[1][2][4]} Proper preparation of stock and working solutions is critical for achieving reliable and reproducible experimental results.

Data Presentation

Quantitative data for **CY5-N3** is summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **CY5-N3**

Property	Value	Reference
Synonyms	Sulfo-Cyanine5-azide	[1] [2]
Molecular Weight	~738.92 - 762.98 g/mol (varies by salt form)	[2] [5] [6]
Appearance	Dark blue crystalline powder	[4] [5]
Excitation Max (λ_{ex})	~646 nm	[2] [4]
Emission Max (λ_{em})	~662 nm	[2] [4]

| Primary Solvents | DMSO, DMF, Water (for sulfo- forms) [\[2\]](#)[\[5\]](#)[\[7\]](#) |

Table 2: Recommended Concentrations for **CY5-N3** Solutions

Solution Type	Concentration Range	Common Solvents	Primary Use
Stock Solution	1 - 10 mM	Anhydrous DMSO, DMF	Long-term storage and preparation of working solutions

| Working Solution | 0.1 - 10 μ M | PBS, HEPES, Serum-free media | Bio-orthogonal labeling, cell and tissue imaging |

Table 3: Storage and Handling Guidelines

Form	Storage Temperature	Conditions	Stability Notes
Powder	-20°C	Protect from light and moisture	Stable for up to 24 months
Stock Solution (in DMSO)	-20°C or -80°C	Aliquot, protect from light	Stable for 1-12 months; avoid repeated freeze-thaw cycles

| Working Solution (Aqueous) | 4°C (short-term) | Prepare fresh before use | Unstable in aqueous solutions; use immediately for best results |

Experimental Protocols

Protocol 1: Preparation of a 10 mM CY5-N3 Stock Solution

This protocol describes the preparation of a concentrated stock solution in anhydrous dimethyl sulfoxide (DMSO). Using anhydrous DMSO is crucial as cyanine dyes can be sensitive to hydrolysis.[8]

Materials and Equipment:

- **CY5-N3** solid powder (e.g., 1 mg)
- Anhydrous DMSO
- Microcentrifuge tubes (amber or wrapped in foil)
- Vortex mixer
- Precision micropipettes
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **CY5-N3** powder to equilibrate to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture inside the vial.
- **Calculation:** Calculate the volume of anhydrous DMSO required to achieve a 10 mM concentration. The volume will depend on the molecular weight (MW) of the specific **CY5-N3** salt provided by the manufacturer.
 - Example Calculation (assuming MW = 738.92 g/mol for 1 mg of powder):

- $\text{Volume (L)} = [\text{Mass (g)} / \text{MW (g/mol)}] / \text{Concentration (mol/L)}$
- $\text{Volume (}\mu\text{L)} = [0.001 \text{ g} / 738.92 \text{ g/mol}] / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 135.3 \mu\text{L}$
- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the **CY5-N3** powder.
- Mixing: Cap the vial tightly and vortex at high speed for 2-5 minutes or until the powder is completely dissolved.[\[9\]](#) Gentle sonication can be used if dissolution is difficult.[\[2\]](#)
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 5-10 μL) in amber or foil-wrapped microcentrifuge tubes.[\[1\]](#)
- Storage: Store the aliquots at -20°C or -80°C , protected from light.[\[2\]](#)[\[3\]](#) When stored correctly, the DMSO stock solution can be stable for several months.[\[3\]](#)

Protocol 2: Preparation of a 10 μM CY5-N3 Working Solution

This protocol describes the dilution of the stock solution to a final working concentration suitable for most cell labeling and imaging experiments.[\[2\]](#)

Materials and Equipment:

- 10 mM **CY5-N3** stock solution (from Protocol 1)
- Desired aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4; HEPES) or serum-free cell culture medium.[\[2\]](#)
- Sterile microcentrifuge tubes
- Precision micropipettes

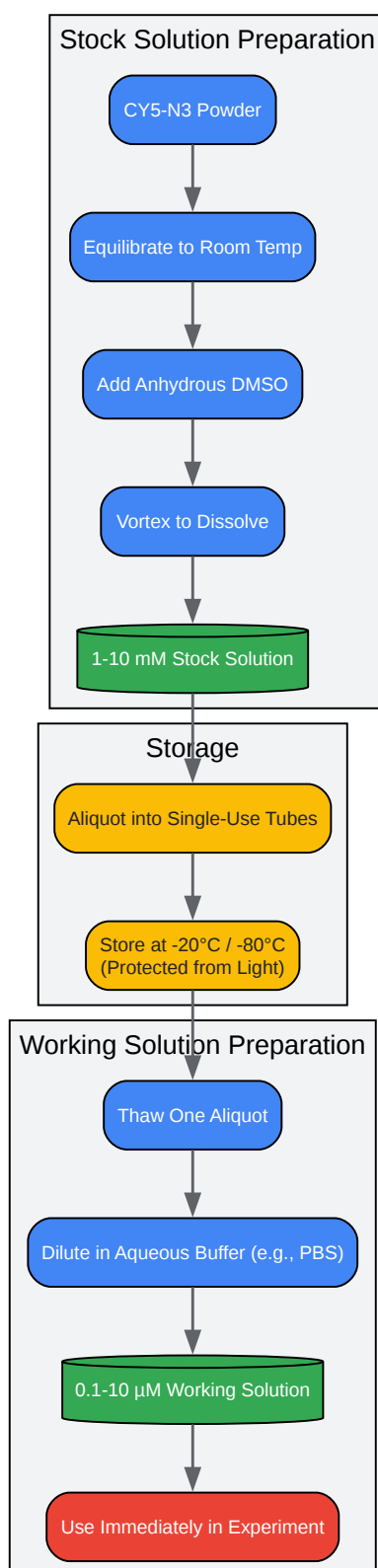
Procedure:

- Thawing: Remove one aliquot of the 10 mM **CY5-N3** stock solution from the freezer and thaw it at room temperature, protected from light.

- Dilution: Prepare the working solution by diluting the stock solution 1:1000 in the desired buffer.
 - Example for 1 mL of working solution: Add 1 μ L of the 10 mM stock solution to 999 μ L of PBS.
- Mixing: Gently vortex or pipette up and down to ensure the solution is thoroughly mixed.
- Immediate Use: Use the working solution immediately for your experiment. Cyanine dyes are less stable in aqueous buffers, and fresh preparation ensures optimal fluorescence and reactivity.^{[1][2]}

Mandatory Visualization

The following diagram illustrates the complete workflow from solid reagent to the final working solution.



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